

The Enigmatic Compound Sclerin: A Review of Available Data

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Compound of Interest

Compound Name: Sclerin

Cat. No.: B1202909

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Introduction

Sclerin is a chemical compound with the molecular formula $C_{13}H_{14}O_4$.^[1] While it is catalogued in chemical databases, a comprehensive review of publicly available scientific literature reveals a significant lack of research on its discovery, origin, and biological activities. This guide summarizes the known chemical information for **Sclerin** and highlights the current void in our understanding of its potential pharmacological significance.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Sclerin**, as compiled from available database entries, are presented below. This information serves as a foundational reference for any future research endeavors.

Property	Value	Source
Molecular Formula	C13H14O4	PubChem[1]
Molecular Weight	234.25 g/mol	PubChem[1]
IUPAC Name	8-hydroxy-4,5,6,7-tetramethyl-4H-isochromene-1,3-dione	PubChem[1]
CAS Number	13277-76-4	PubChem[1]
Canonical SMILES	<chem>CC1C2=C(C(=C(C(=C2C)C)C)OC(=O)OC1=O</chem>	PubChem[1]

Discovery and Origin

There is currently no available information in the scientific literature detailing the discovery or origin of **Sclerin**. It is unclear whether this compound is a natural product, a synthetic molecule, or a byproduct of another chemical process. The absence of this information precludes a discussion on its natural source or the synthetic routes for its preparation.

Biological Activity and Signaling Pathways

A thorough search of scientific databases has yielded no published studies on the biological activity of **Sclerin**. Consequently, there is no data on its mechanism of action, potential therapeutic effects, or its interactions with any biological signaling pathways. The core requirements of providing quantitative data on its biological effects and detailed experimental protocols cannot be fulfilled at this time due to the lack of primary research.

Future Directions

The absence of research on **Sclerin** presents a unique opportunity for discovery. Its chemical structure, an isochromene-1,3-dione derivative, may warrant investigation for various biological activities. Future research could focus on:

- **Synthesis and Characterization:** Developing a reliable synthetic protocol for **Sclerin** to enable further studies.

- **Biological Screening:** Assessing the compound's activity in a broad range of in vitro and in vivo assays to identify potential therapeutic areas.
- **Mechanism of Action Studies:** If biological activity is identified, subsequent research could elucidate the underlying mechanism and the signaling pathways involved.

Conclusion

While the chemical entity "**Sclerin**" is defined, it remains a scientific unknown in terms of its history and biological function. This guide serves to transparently communicate the current lack of available data and to encourage the scientific community to explore the potential of this uninvestigated molecule. As no experimental data is available, the creation of diagrams for signaling pathways or experimental workflows is not possible.

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References

- 1. Sclerin | C₁₃H₁₄O₄ | CID 98411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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